

Application Notes and Protocols for the Chromatographic Separation of Chisocheton Limonoids

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Compound of Interest

Compound Name: *Chisocheton compound F*

CAS No.: 157376-71-1

Cat. No.: B12394182

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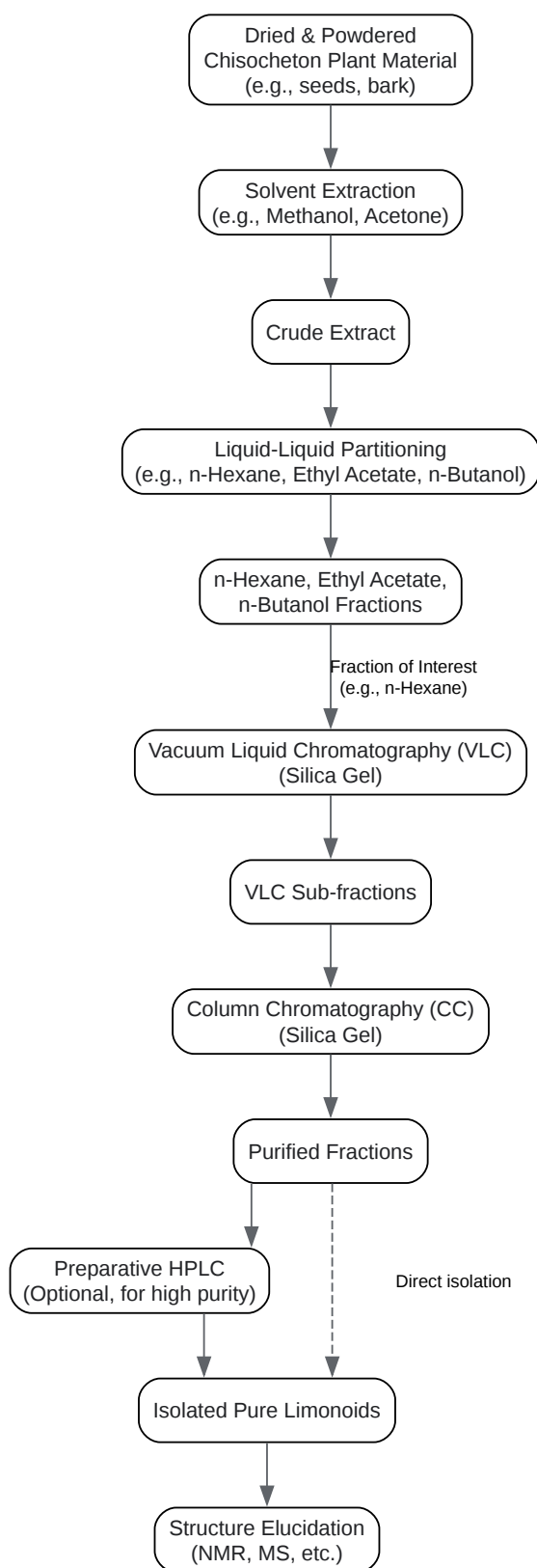
This document provides detailed application notes and protocols for the chromatographic separation of limonoids from the plant genus Chisocheton. The methodologies outlined are compiled from various scientific studies and are intended to guide researchers in the isolation and purification of these bioactive compounds.

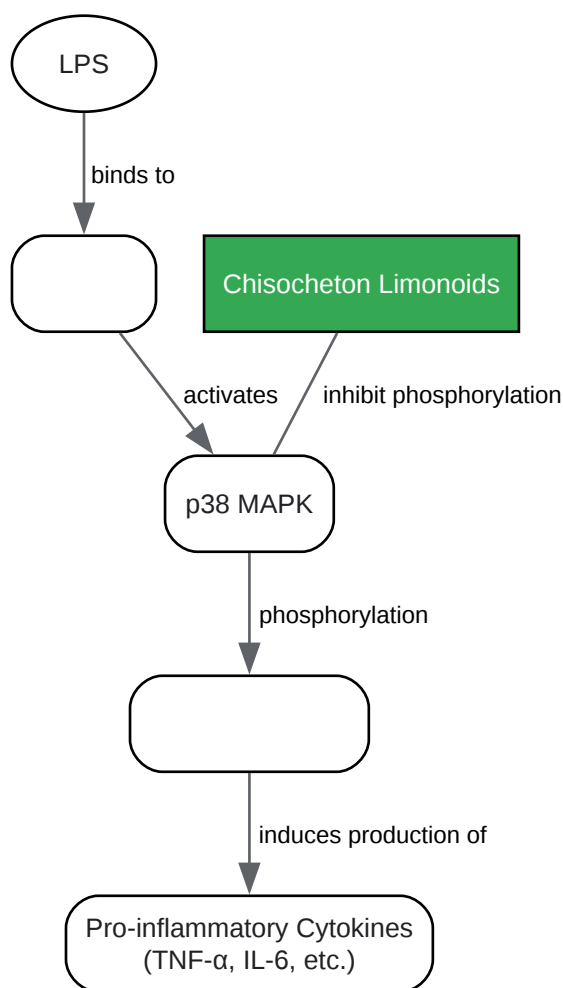
Introduction

Limonoids are a class of highly oxygenated tetranortriterpenoids predominantly found in the Meliaceae and Rutaceae plant families. The genus Chisocheton is a rich source of structurally diverse and biologically active limonoids, which have demonstrated a range of promising pharmacological properties, including cytotoxic, anti-inflammatory, and anti-adipogenic activities.^{[1][2][3]} Effective chromatographic separation is crucial for the isolation and characterization of these compounds, paving the way for further investigation into their therapeutic potential.

General Experimental Workflow

The isolation of limonoids from *Chisocheton* species typically involves a multi-step process that begins with extraction from plant material, followed by fractionation and a series of chromatographic purifications. The general workflow is depicted in the diagram below.





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References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [tis.wu.ac.th \[tis.wu.ac.th\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
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